

# 3,5-Difluorobenzonitrile safety data sheet (SDS) overview

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## Compound of Interest

Compound Name: 3,5-Difluorobenzonitrile

Cat. No.: B1349092

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An In-depth Technical Guide to the Safety Data Sheet of **3,5-Difluorobenzonitrile**

This guide provides a comprehensive overview of the safety information for **3,5-Difluorobenzonitrile** (CAS No. 64248-63-1), tailored for researchers, scientists, and professionals in drug development. The data is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's hazards, handling, and emergency procedures.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,5-Difluorobenzonitrile** is presented below. These characteristics are fundamental for its appropriate handling and storage.

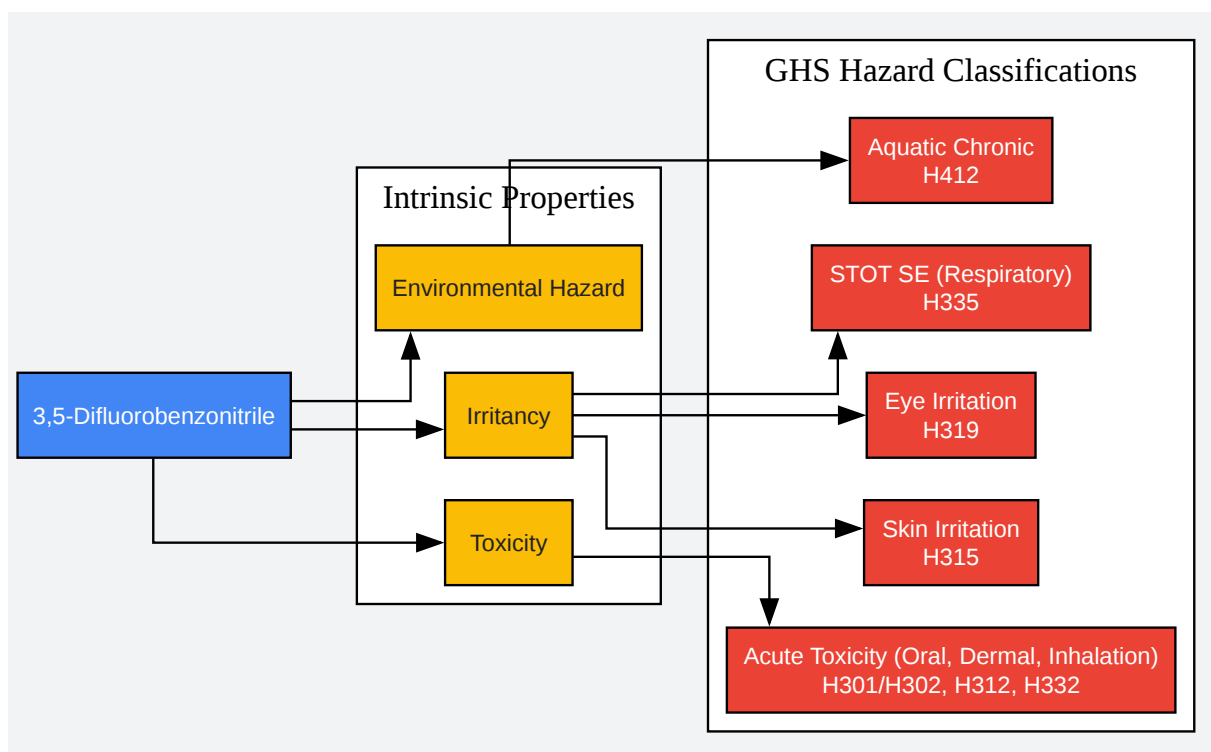
Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	139.10 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White solid / powder / crystals	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	84 - 88 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	160 - 169 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	1.26 g/cm <sup>3</sup>	<a href="#">[7]</a>
Solubility in Water	Slightly soluble / Soluble	<a href="#">[6]</a> <a href="#">[8]</a>

## Hazard Identification and Classification

**3,5-Difluorobenzonitrile** is classified as a hazardous substance. The following table summarizes its GHS classifications and transportation details.

Classification	Code	Description	Citations
Acute Toxicity, Oral	H301 / H302	Toxic if swallowed / Harmful if swallowed	[4][9][10][11]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[4][9][10][11]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[4][9][10][11]
Skin Irritation	H315	Causes skin irritation	[4][9][10][11]
Eye Irritation	H319	Causes serious eye irritation	[4][9][10][11]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[4][9][10][11]
Aquatic Hazard (long- term)	H412	Harmful to aquatic life with long lasting effects	[9]
Signal Word	-	Warning / Danger	[1][7][11][12]
Transport Hazard Class	6.1	Toxic substances	[6][7]
Packing Group	III	-	[6][7]

The logical workflow for hazard identification based on its intrinsic properties is illustrated in the diagram below.



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#### Hazard Identification Workflow

## Experimental Protocols

The classifications presented in the Safety Data Sheets are derived from standardized experimental testing and calculation methods. For instance, acute toxicity values (e.g., LD50) are typically determined using OECD (Organisation for Economic Co-operation and Development) test guidelines. Skin and eye irritation studies also follow established protocols to assess the potential for damage. However, the specific, detailed experimental methodologies used for **3,5-Difluorobenzonitrile** are not provided within the reviewed SDS documents. The classifications are based on test data, expert judgment, or calculation methods as indicated in the source documents.<sup>[9]</sup>

## Safe Handling and Storage

Proper handling and storage are crucial to minimize risk. The precautionary statements outlined in the SDS provide guidance for safe use.

Category	Code	Statement	Citations
Prevention	P261	Avoid breathing dust/fumes.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[13]</a>
P264	Wash exposed skin thoroughly after handling.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[13]</a>	
P270	Do not eat, drink or smoke when using this product.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[13]</a>	
P271	Use only outdoors or in a well-ventilated area.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[13]</a>	
P280	Wear protective gloves, protective clothing, eye protection, and face protection.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[13]</a>	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>
P405	Store locked up.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>	
Disposal	P501	Dispose of contents/container to an authorized waste disposal plant.	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>

Handling Recommendations: Avoid all personal contact, including inhalation.[\[9\]](#) Use in a well-ventilated area and prevent the concentration of dust in hollows.[\[9\]](#) Keep containers securely sealed when not in use and protect them from physical damage.[\[9\]](#)

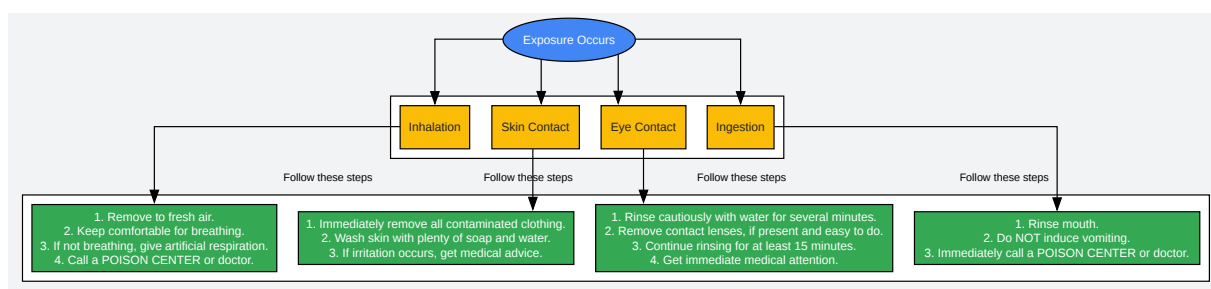
Storage Conditions: Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[7][8][9] Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6]

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

### First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure.

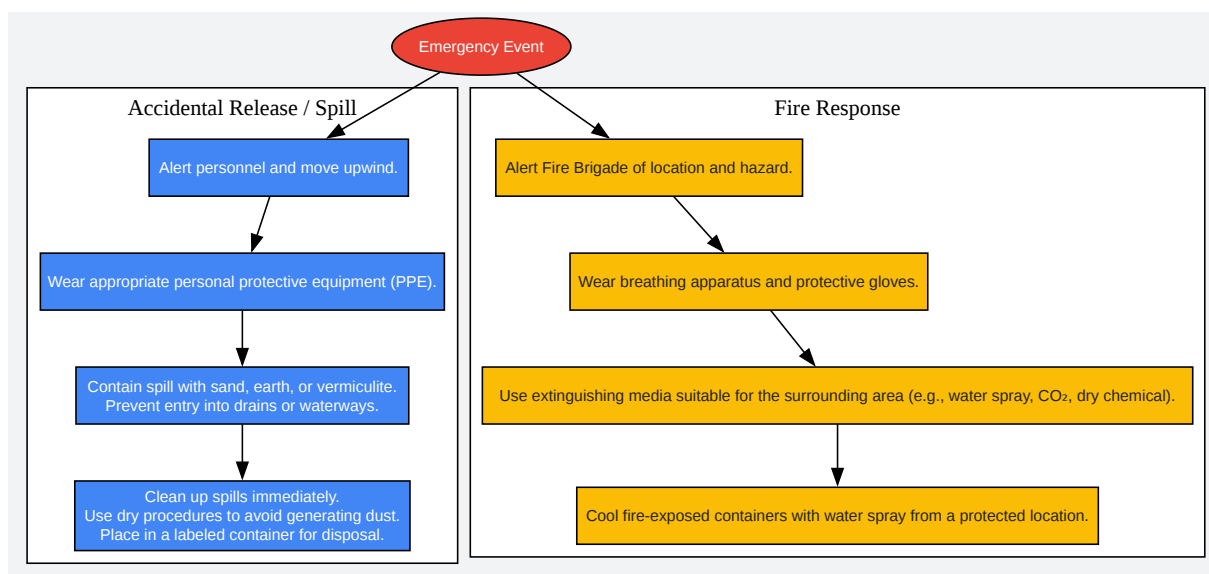


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#### First-Aid Measures Workflow

## Fire-Fighting and Accidental Release Measures

This substance is non-combustible, but its container may burn, emitting poisonous fumes.[9] In case of a fire or spill, the following emergency protocols should be followed.



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### Emergency Response Protocol

**Extinguishing Media:** There is no restriction on the type of extinguisher that may be used; select one that is suitable for the surrounding fire.[9]

**Accidental Release:** For minor spills, remove all ignition sources and clean up immediately, avoiding dust generation.[9] For major spills, clear the area of personnel and move upwind.[9] Alert the fire brigade and contain the spill.[9]

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